

Crystal Packing Modes of 4-Methoxyphenyl Benzoate: An In-Depth Technical Guide

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Compound of Interest

Compound Name: 4-Methoxyphenyl benzoate

CAS No.: 1523-19-9

Cat. No.: B108719

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Part 1: Executive Summary & Core Directive

Objective: This guide provides a rigorous structural analysis of **4-methoxyphenyl benzoate** (4MPBA), focusing on its crystallographic signature, molecular conformation, and supramolecular assembly. It is designed for crystallographers, materials scientists, and solid-state chemists.

Significance: **4-Methoxyphenyl benzoate** serves as a critical structural model for understanding the "ester linkage" geometry in liquid crystalline materials. Its packing mode—a hybrid of layered organization and herringbone aromatic interlocking—illustrates the competition between dipolar forces and steric requirements in benzoate derivatives.

Part 2: Crystallographic Architecture

Unit Cell & Space Group Metrics

The crystal structure of **4-methoxyphenyl benzoate** is defined by an orthorhombic lattice. The absence of higher symmetry (like tetragonal or hexagonal) indicates that the packing is driven by anisotropic intermolecular forces rather than simple close-packing of spheres.

Parameter	Value	Description
Crystal System	Orthorhombic	Three mutually perpendicular axes of unequal length.
Space Group	Pbca (No. 61)	Centrosymmetric; common for organic esters, allowing anti-parallel packing.
Z Value	8	Eight molecules per unit cell (one molecule per asymmetric unit).
Lattice Parameter	14.303(1) Å	Defines the long axis of the layer structure.
Lattice Parameter	6.4799(7) Å	Short axis; corresponds to the stacking direction of aromatic rings.
Lattice Parameter	25.113(2) Å	Longest axis; accommodates the bilayer-like arrangement.
Unit Cell Volume	2327.5(4) Å ³	Indicates efficient but not ultra-dense packing (g/cm ³).

The "Conformational Lock"

A defining feature of 4MPBA is the torsion angle around the central ester linkage. Unlike flexible aliphatic chains, the benzoate core adopts a rigid "twisted" conformation to minimize steric repulsion between the carbonyl oxygen and the ortho-hydrogens of the phenolic ring.

- **Dihedral Angle:** The angle between the phenyl (benzoate) ring and the benzene (phenolic) ring is approximately 56.42(3)°. [\[1\]](#)
- **Implication:** This non-planar geometry prevents simple

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stacking of the entire molecule. Instead, it forces the crystal to adopt a "herringbone" or "T-shaped" motif locally, while maintaining layered order globally.

Part 3: Supramolecular Packing Dynamics

The packing of 4MPBA is not governed by strong hydrogen bonds (as it lacks -OH or -NH donors) but by a delicate balance of weak directional forces.

The Layered-Columnar Hybrid Model

The molecules organize into discrete layers parallel to the ac plane. Within these layers, the packing is hierarchical:

- **Primary Interaction (Columns):** Molecules stack along the short b-axis (6.48 Å). This distance is too large for direct face-to-face

-stacking (usually ~3.4 Å), implying an offset or "slipped" stacking motif.
- **Secondary Interaction (Layers):** These columns pack side-by-side along the a and c axes, stabilized by C-H...O interactions.

Interaction Network

- **C-H...O Hydrogen Bonds:** The carbonyl oxygen acts as a trifurcated acceptor, interacting with aromatic C-H donors from neighboring molecules. These weak hydrogen bonds (

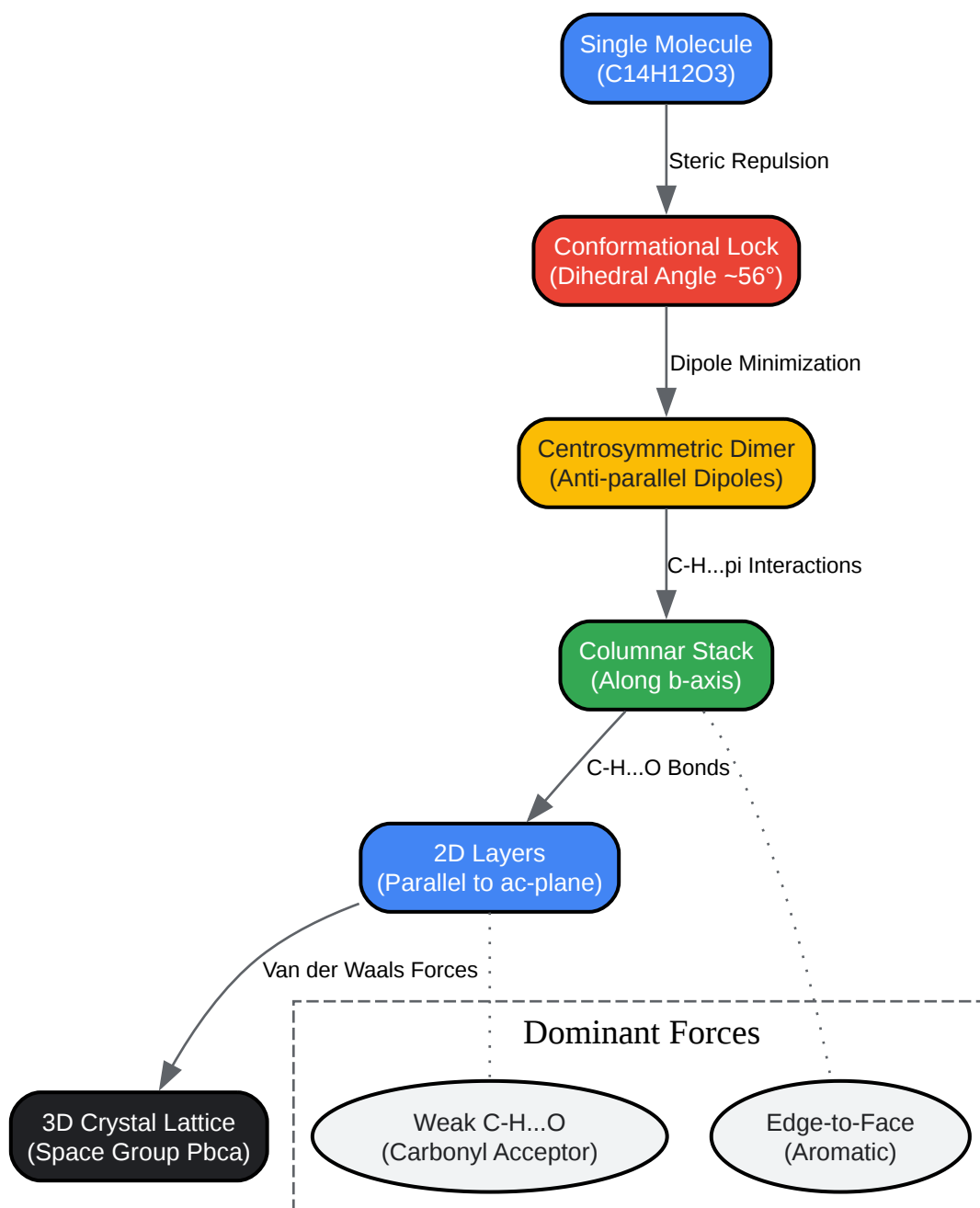
Å) form the "glue" that holds the layers together.
- **C-H...

Interactions:** The methyl protons of the methoxy group and the aromatic protons interact with the electron-rich

-clouds of adjacent rings. This stabilizes the twisted conformation within the dense crystal environment.

Visualization of Packing Logic

The following diagram illustrates the hierarchical assembly from single molecule to crystal lattice.



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Caption: Hierarchical assembly of **4-methoxyphenyl benzoate**, driven by steric locking and weak directional forces.

Part 4: Experimental Protocols

Synthesis (Schotten-Baumann Esterification)

This protocol ensures high purity, essential for growing single crystals suitable for X-ray diffraction.

Reagents:

- 4-Methoxyphenol (1.0 eq)
- Benzoyl chloride (1.1 eq)
- Pyridine (1.2 eq) or Triethylamine
- Dichloromethane (DCM) (Solvent)

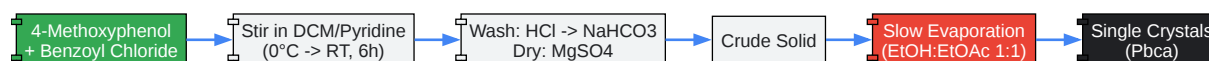
Workflow:

- Dissolution: Dissolve 4-methoxyphenol in dry DCM in a round-bottom flask under inert atmosphere ().
- Base Addition: Add pyridine dropwise at 0°C to act as an HCl scavenger.
- Acylation: Slowly add benzoyl chloride dropwise. The reaction is exothermic; maintain temperature < 5°C.
- Reflux: Allow to warm to room temperature (RT) and stir for 4-6 hours. Monitor via TLC (Hexane:EtOAc 8:2).
- Workup: Wash organic layer with 1M HCl (to remove pyridine), then saturated (to remove acid), and finally brine.
- Drying: Dry over anhydrous and evaporate solvent.

Crystallization Protocol (Slow Evaporation)

To obtain X-ray quality crystals (block or prism morphology):

- Solvent Selection: Prepare a saturated solution of the crude solid in a 1:1 mixture of Ethanol and Ethyl Acetate.
- Filtration: Filter the solution through a 0.45 µm PTFE syringe filter to remove nucleation sites (dust).
- Evaporation: Place in a small vial. Cover with parafilm and poke 2-3 small holes.
- Incubation: Store in a vibration-free environment at constant temperature (20-25°C).
- Harvest: Clear, colorless crystals typically form within 3-5 days.



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Caption: Step-by-step synthesis and crystallization workflow for isolating the Pbca polymorph.

Part 5: References

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 - Source:
 - Relevance: Primary source for the Pbca crystal structure and unit cell parameters.
- Adams, J. M., & Morsi, S. E. (1976). The crystal structure of phenyl benzoate. Acta Crystallographica Section B: Structural Crystallography and Crystal Chemistry, 32(5), 1345-1347.
 - Source:
 - Relevance: Comparative structural analysis of the parent compound, establishing the baseline for benzoate packing modes.^[1]

- Cambridge Structural Database (CSD). Entry: **4-Methoxyphenyl benzoate**.[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
 - Source:
 - Relevance: Repository for crystallographic data files (CIF) used to validate bond lengths and angles.

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